

# ABVN thermal runaway prevention

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## Compound Focus: 2,2'-Azobis(2,4-dimethylvaleronitrile)

CAS No.: 4419-11-8

Cat. No.: S579433

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## ABVN Thermal Hazard Data

The table below summarizes key thermal hazard parameters for ABVN (Azobis dimethylvaleronitrile) from experimental studies, which are critical for risk assessment.

Parameter	Value	Experimental Condition	Measurement Method
Apparent Exothermic Onset Temp ( $T_0$ )	30-50 °C	Dynamic scanning	DSC [1]
Heat of Decomposition ( $\Delta H_d$ )	870 J/g	--	DSC [2]
Maximum Temperature ( $T_{max}$ )	243 °C	Adiabatic condition	VSP2 [2]
Maximum Pressure ( $P_{max}$ )	475 psig	Adiabatic condition	VSP2 [2]
Maximum Self-Heating Rate	140.5 °C/min	Adiabatic condition	VSP2 [2]
Time to Maximum Rate (TMRad)	8.3 min (at 70 °C)	Adiabatic condition	VSP2 [2]
Apparent Activation Energy ( $E_a$ )	127 kJ/mol	Non-isothermal analysis	Calculated [1]

## Experimental Protocols for Hazard Assessment

Here are detailed methodologies for key experiments cited in the data.

### Differential Scanning Calorimetry (DSC)

- **Objective:** Determine onset temperature ( $T_o$ ), peak temperature ( $T_p$ ), and heat of decomposition ( $\Delta H_d$ ) [2] [1].
- **Procedure:**
  - Place a small sample (1-5 mg) in a sealed, high-pressure crucible.
  - Perform a dynamic temperature scan (e.g., from 30°C to 300°C) at a constant heating rate (e.g., 4°C/min).
  - Maintain an inert purge gas (e.g., Nitrogen) flow over the sample.
  - Record the heat flow versus temperature. The onset of the exotherm is  $T_o$ , the peak is  $T_p$ , and the area under the curve gives  $\Delta H_d$ .
- **Critical Note:** Using a small sample mass is vital to avoid heat and mass transfer limitations that can skew results.

### Vent Sizing Package 2 (VSP2)

- **Objective:** Obtain adiabatic runaway reaction data under worst-case scenarios, including  $T_{max}$ ,  $P_{max}$ ,  $(dT/dt)_{max}$ , and  $TMR_{ad}$  [2] [1].
- **Procedure:**
  - Load a sample (10-20 ml) into a specially designed test cell equipped with a stirrer and thermocouples.
  - Place the cell inside an adiabatic calorimeter jacket. The system tracks the sample temperature and matches the jacket temperature to prevent heat loss.
  - Heat the sample using the "Heat-Wait-Search" method until a self-heating rate (typically > 0.02°C/min) is detected.
  - Once detection occurs, the test enters an adiabatic mode, allowing the runaway reaction to proceed fully.
  - The software records all temperature and pressure data until the reaction completes and the vessel cools.

## Frequently Asked Questions

- **What is the most critical parameter to monitor for ABVN storage?** The **storage temperature** is paramount. It must be kept well below the exothermic onset temperature of **30-50°C** [1]. The Time to Maximum Rate under adiabatic conditions (**TMR<sub>ad</sub>**) is only **8.3 minutes at 70°C** [2], meaning a runaway reaction can become unstoppable very quickly once initiated.
- **What should I do if I suspect my ABVN sample has been contaminated? Immediately isolate and treat the sample as highly hazardous.** Data shows that mixing ABVN with acids or alkalis **significantly increases** its thermal hazard, leading to a lower onset temperature and a more violent decomposition [2]. Consult your site's hazardous materials specialist for safe disposal procedures.
- **Which calorimetric method is better for process safety design: DSC or VSP2?** Both are used complementarily. **DSC** is excellent for initial screening, determining fundamental thermal properties like decomposition onset and energy using very small samples [2] [1]. **VSP2** provides essential **adiabatic data** that simulates a real-world runaway reaction in a vessel, which is directly used for designing emergency relief systems and understanding large-scale behavior [2].

## Troubleshooting Common Experimental Issues

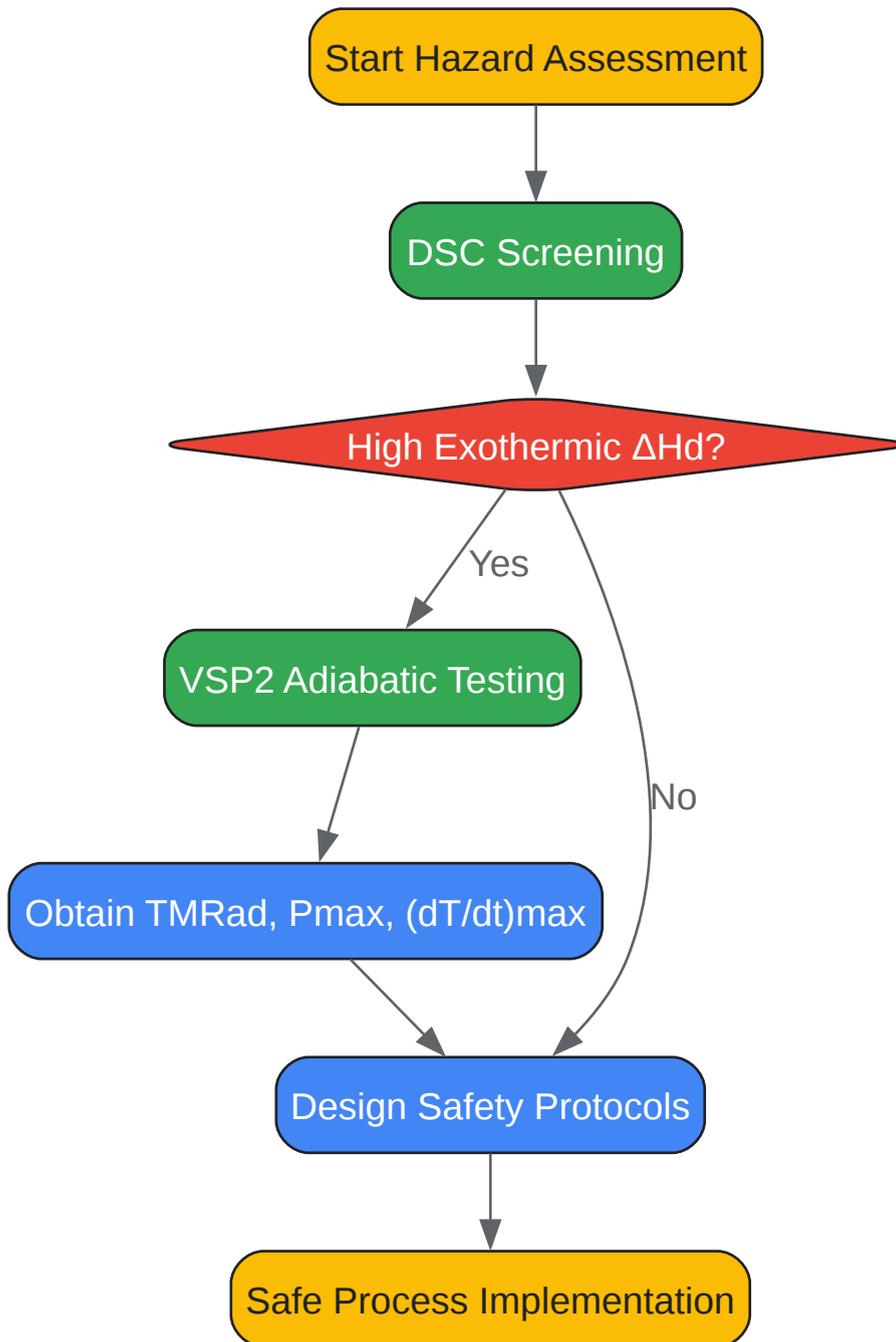
- **Problem: Unusually low decomposition onset temperature during DSC testing.**
  - **Possible Cause:** Contamination of the sample, especially with acids, alkalis, or even catalytic impurities from handling equipment [2].
  - **Solution:** Ensure all tools and containers are meticulously clean. Use high-purity reagents and store ABVN away from incompatible substances.
- **Problem: Significant variation in thermal data between different test runs.**
  - **Possible Cause:** Inconsistent sample mass or heating rates in calorimetry experiments [2].
  - **Solution:** Standardize experimental protocols. Use small, consistent sample masses (e.g., 1-2 mg for DSC) and constant, documented heating rates to ensure reproducibility.
- **Problem: Pressure surge during a small-scale reaction involving ABVN.**
  - **Possible Cause:** Rapid decomposition of ABVN, releasing nitrogen gas and other volatile compounds, leading to a sharp pressure increase [2].
  - **Solution:** Review the reaction temperature to ensure it remains low. Implement robust pressure relief devices (e.g., burst discs) on all reaction vessels, sized using adiabatic calorimetry data

(e.g., from VSP2).

## Visual Guide to Experimental Workflows

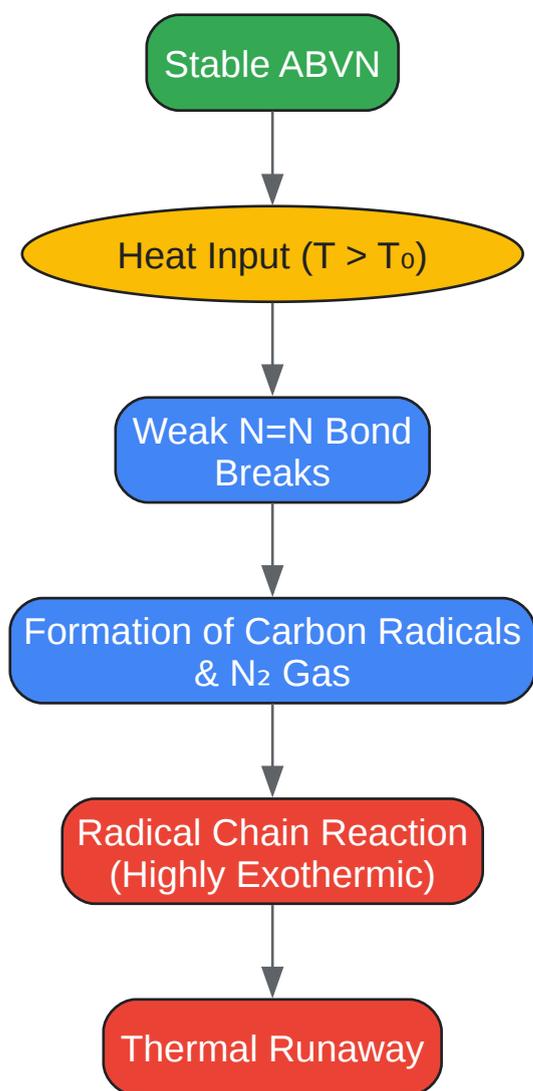
The following diagrams, generated with Graphviz, illustrate key experimental setups and safety concepts.

### Thermal Hazard Assessment Workflow



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## ABVN Decomposition Pathway



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## References

1. Advanced technology of thermal decomposition for AMBN and ABVN ... [[link.springer.com](#)]
2. hazard studies for Thermal mixed with acids or... runaway ABVN [[link.springer.com](#)]

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